

J-104129: A Technical Guide for Obstructive Airway Disease Research

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **J-104129**, a potent and selective muscarinic M3 receptor antagonist, for its potential application in obstructive airway disease research. This document outlines the compound's mechanism of action, summarizes key quantitative data, provides detailed experimental protocols for its preclinical evaluation, and visualizes its role in relevant signaling pathways.

Core Mechanism of Action

J-104129 is a selective antagonist of the muscarinic M3 receptor. In the context of obstructive airway diseases such as asthma and chronic obstructive pulmonary disease (COPD), the neurotransmitter acetylcholine plays a crucial role in bronchoconstriction by activating M3 receptors on airway smooth muscle cells. By competitively inhibiting the binding of acetylcholine to these receptors, **J-104129** effectively blocks the downstream signaling cascade that leads to smooth muscle contraction, thereby promoting bronchodilation.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo pharmacological data for **J-104129**, demonstrating its potency and selectivity.

Table 1: Receptor Binding Affinity of **J-104129**



Receptor Subtype	Ki (nM)
Human Muscarinic M1	19
Human Muscarinic M2	490
Human Muscarinic M3	4.2

Table 2: In Vitro Functional Antagonism of J-104129

Tissue Preparation	Agonist	Parameter	Value
Isolated Rat Trachea	Acetylcholine	KB (nM)	3.3

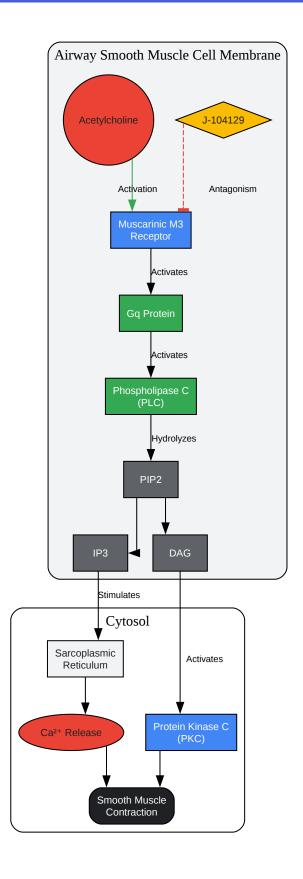
Table 3: In Vivo Efficacy of J-104129

Animal Model	Challenge	Endpoint	ED50 (mg/kg, p.o.)
Anesthetized Rats	Acetylcholine-induced bronchoconstriction	Inhibition of bronchoconstriction	0.58

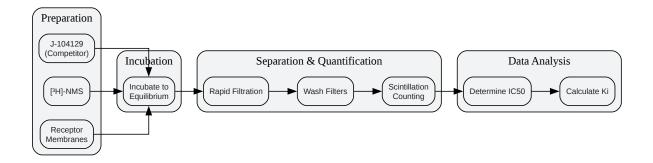
Signaling Pathway

The activation of muscarinic M3 receptors on airway smooth muscle cells initiates a signaling cascade that culminates in muscle contraction. **J-104129** acts by blocking the initial step of this pathway.









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